

HPLC method development for detection of 3-(2-Ethylphenyl)morpholine

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Compound of Interest

Compound Name: 3-(2-Ethylphenyl)morpholine

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Method Development and Validation for the Detection of **3-(2-Ethylphenyl)morpholine**

Authored by: A Senior Application Scientist

Abstract

This document provides a comprehensive guide for the development and validation of a robust reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative determination of **3-(2-Ethylphenyl)morpholine**. This guide is intended for researchers, analytical scientists, and quality control professionals in the pharmaceutical and chemical industries. We will explore the systematic approach to method development, from initial parameter selection based on the analyte's physicochemical properties to fine-tuning for optimal chromatographic performance. The subsequent validation protocol is structured in accordance with the International Council for Harmonisation (ICH) guidelines to ensure the method is fit for its intended purpose, demonstrating specificity, linearity, accuracy, precision, and robustness.^{[1][2]}

Introduction: The Analytical Challenge

3-(2-Ethylphenyl)morpholine is a morpholine derivative of interest in pharmaceutical development and chemical synthesis.[3] The morpholine heterocycle is a "privileged structure" in medicinal chemistry, appearing in a wide array of therapeutic agents, including antibiotics and anticancer drugs.[3][4][5] Accurate and reliable quantification of such compounds is critical for process monitoring, quality control of active pharmaceutical ingredients (APIs), and stability testing.[6][7]

High-Performance Liquid Chromatography (HPLC) is the premier analytical technique for this purpose due to its high resolution, sensitivity, and reproducibility.[2] This application note details a logical, science-driven workflow for developing a stability-indicating RP-HPLC method and validating it to meet stringent regulatory standards as outlined by the ICH and the U.S. Food and Drug Administration (FDA).[1][8][9]

Analyte Characterization

A thorough understanding of the analyte's physicochemical properties is the foundation of logical method development.

Property	Value / Estimated Value	Rationale & Implication for HPLC Method
Chemical Structure	 3-(2-Ethylphenyl)morpholine structure	The structure contains a basic morpholine nitrogen and a hydrophobic ethylphenyl group, making it ideal for reversed-phase chromatography.
Molecular Formula	C ₁₂ H ₁₇ NO[10]	The parent morpholine has a pKa of ~8.5.[11] The analyte is a base. To achieve good peak shape and consistent retention in RP-HPLC, the mobile phase pH should be controlled to be at least 2 pH units below the pKa, ensuring the analyte is in a single, protonated state.
Molecular Weight	191.27 g/mol [10]	
pKa (Conjugate Acid)	~8.0 - 8.5 (Estimated)	
logP (Octanol/Water)	~2.5 - 3.0 (Estimated)	The ethylphenyl group significantly increases hydrophobicity compared to the parent morpholine (logP ~ -0.75).[11] This moderate lipophilicity suggests good retention on a C18 stationary phase.
UV Absorbance (λmax)	~210 nm, ~260 nm (Estimated)	The phenyl ring acts as a chromophore. Aromatic systems typically exhibit strong absorbance in the low UV range and a secondary peak around 250-270 nm. The parent morpholine ring has a

UV absorption onset around 255 nm.^[12] A photodiode array (PDA) detector is recommended to determine the optimal wavelength for detection.

HPLC Method Development Strategy

Our strategy is a systematic process aimed at achieving a specific analytical goal: a method that can separate **3-(2-Ethylphenyl)morpholine** from potential impurities and degradation products with good resolution, peak shape, and a reasonable run time.

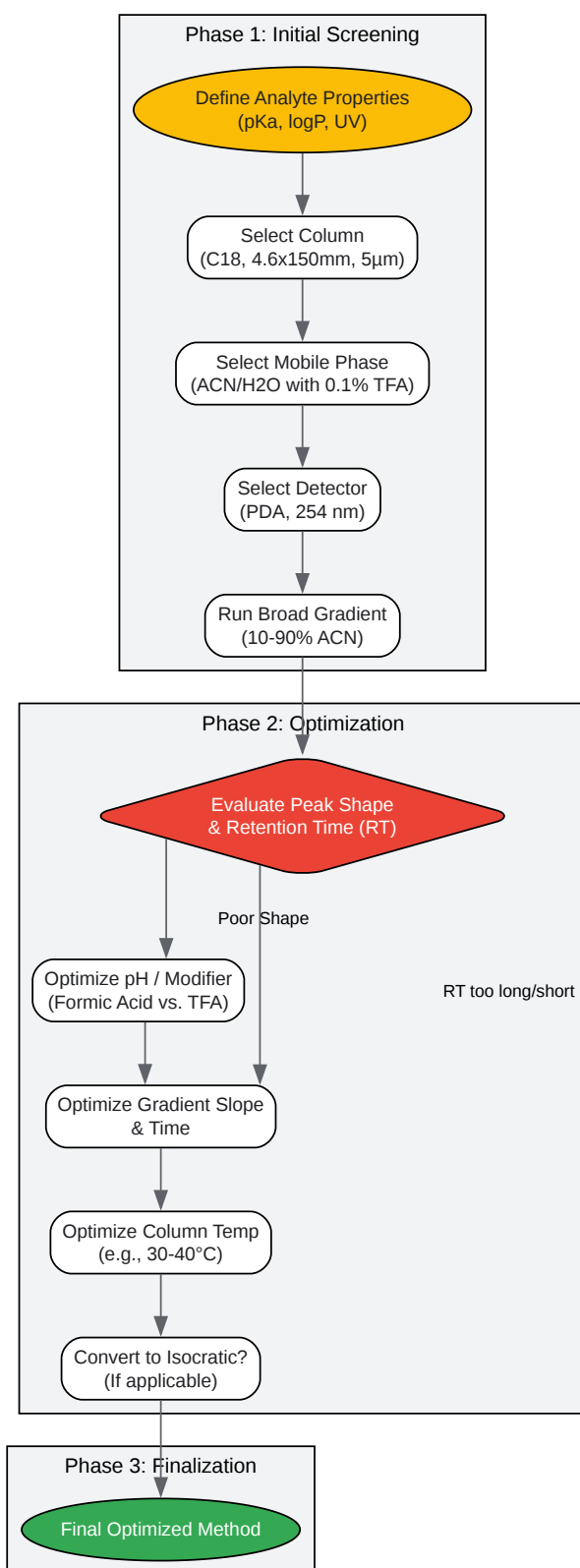
Initial Parameter Selection (The "Why")

- **Chromatographic Mode:** Reversed-Phase (RP) HPLC is the logical choice. The analyte's estimated logP indicates it is sufficiently non-polar to be retained on a non-polar stationary phase like C18.^[13]
- **Stationary Phase (Column):** A C18 column is the workhorse of RP-HPLC and provides an excellent starting point for separating moderately polar to non-polar compounds.^{[13][14]} A standard dimension (e.g., 4.6 x 150 mm, 5 µm particle size) is suitable for initial development.
- **Mobile Phase:**
 - **Solvents:** Acetonitrile (ACN) and water are chosen for their low UV cutoff, viscosity, and common availability. ACN often provides sharper peaks for aromatic compounds compared to methanol.
 - **pH Control:** Based on the analyte's basicity (pKa ~8.0-8.5), an acidic mobile phase is critical. Adding an acidifier like 0.1% trifluoroacetic acid (TFA) or 0.1% formic acid to both the aqueous and organic phases will suppress the silanol interactions on the stationary phase and ensure the analyte is consistently protonated, leading to a sharp, symmetrical peak.^[13]

- **Detection:** A Photodiode Array (PDA) or UV detector is appropriate due to the presence of the phenyl chromophore. Initial screening will be performed at 254 nm, a common wavelength for aromatic compounds, followed by optimization based on the acquired UV spectrum.
- **Elution Mode:** A gradient elution (e.g., 10% to 90% ACN over 20 minutes) is employed initially to survey the entire polarity range. This helps to quickly determine the approximate organic solvent concentration needed to elute the analyte and reveals the presence of any late-eluting impurities.[\[15\]](#)

Optimization Workflow

The initial screening is followed by a systematic optimization of chromatographic parameters to meet the system suitability criteria.



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Caption: HPLC Method Development Workflow.

Optimized Analytical Method & Protocol

The following method was established after systematic development and optimization.

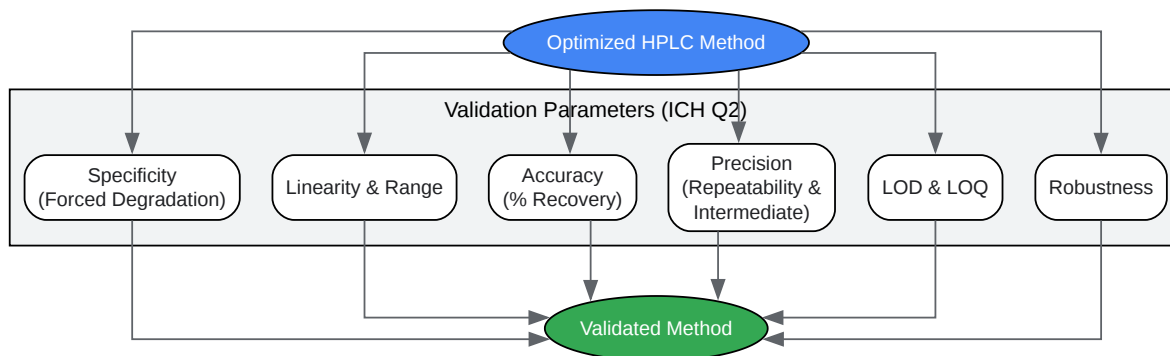
Parameter	Condition
Instrument	Agilent 1260 Infinity II LC System or equivalent
Column	Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient Program	0-2 min: 30% B; 2-12 min: 30% to 70% B; 12-15 min: 70% B; 15.1-18 min: 30% B (Re-equilibration)
Flow Rate	1.0 mL/min
Column Temperature	35 °C
Injection Volume	10 µL
Detector	PDA/UV Detector
Detection Wavelength	260 nm
Run Time	18 minutes
Diluent	50:50 Acetonitrile:Water

Expected Result: **3-(2-Ethylphenyl)morpholine** should elute as a sharp, symmetrical peak with a retention time of approximately 9.5 minutes.

Method Validation Protocol

Validation demonstrates that the analytical procedure is suitable for its intended purpose.^[9]

The protocol must be followed precisely, and all results documented. This protocol is based on the ICH Q2(R2) guideline.^[1]



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Caption: HPLC Method Validation Workflow.

System Suitability

Purpose: To ensure the chromatographic system is performing adequately before any sample analysis. Procedure:

- Prepare a standard solution of **3-(2-Ethylphenyl)morpholine** at a working concentration (e.g., 100 µg/mL).
- Inject the solution six replicate times.
- Calculate the results based on the acceptance criteria below.

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	≥ 2000
% RSD of Peak Area	$\leq 2.0\%$
% RSD of Retention Time	$\leq 1.0\%$

Specificity

Purpose: To demonstrate that the method can unequivocally assess the analyte in the presence of components that may be expected to be present, such as impurities or degradation products.^[1]^[16] Procedure (Forced Degradation):

- Expose the analyte solution (e.g., 100 µg/mL) to the following stress conditions:
 - Acidic: 0.1 M HCl at 60°C for 2 hours.
 - Basic: 0.1 M NaOH at 60°C for 2 hours.
 - Oxidative: 3% H₂O₂ at room temperature for 4 hours.
 - Thermal: 80°C for 24 hours (solid state).
 - Photolytic: Expose to UV light (254 nm) for 24 hours.
- Neutralize the acidic and basic samples before injection.
- Analyze all stressed samples by the proposed HPLC method. Acceptance Criteria: The method is specific if the main analyte peak is resolved from all degradation product peaks (Resolution ≥ 2.0) and the peak purity can be confirmed using a PDA detector.

Linearity and Range

Purpose: To verify that the method's response is directly proportional to the analyte concentration over a specified range.^[2] Procedure:

- Prepare a stock solution of the reference standard.
- Create a series of at least five calibration standards by diluting the stock solution. A typical range for an API assay is 50% to 150% of the target concentration (e.g., 50, 75, 100, 125, 150 µg/mL).
- Inject each concentration in triplicate.

- Plot a graph of the mean peak area versus concentration. Acceptance Criteria: The correlation coefficient (r^2) should be ≥ 0.999 . The y-intercept should be insignificant compared to the response at 100% concentration.

Accuracy

Purpose: To determine the closeness of the test results to the true value, assessed by percent recovery.^[17] Procedure:

- Prepare a sample matrix (placebo).
- Spike the placebo with the analyte at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration).
- Prepare each level in triplicate.
- Analyze the samples and calculate the percent recovery. Acceptance Criteria: The mean percent recovery should be within 98.0% to 102.0% at each concentration level.

Precision

Purpose: To assess the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample.^[17] Procedure:

- Repeatability (Intra-day precision): Analyze six replicate samples of the analyte at 100% concentration on the same day, by the same analyst, on the same instrument.
- Intermediate Precision (Inter-day precision): Repeat the analysis on a different day, with a different analyst, or on a different instrument. Acceptance Criteria: The Relative Standard Deviation (%RSD) for both repeatability and intermediate precision should be $\leq 2.0\%$.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

Purpose: To determine the lowest concentration of analyte that can be reliably detected and quantified. Procedure (Based on Signal-to-Noise Ratio):

- Determine the concentration that yields a signal-to-noise (S/N) ratio of approximately 3:1 for LOD and 10:1 for LOQ.

- Inject solutions at these concentrations to confirm the S/N ratios. Acceptance Criteria: The method should demonstrate sufficient sensitivity for its intended application (e.g., impurity testing). The LOQ must be determined with acceptable precision and accuracy.

Robustness

Purpose: To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.[\[2\]](#) Procedure:

- Analyze a standard solution while making small, deliberate changes to the method parameters, one at a time.
 - Flow Rate: ± 0.1 mL/min (e.g., 0.9 and 1.1 mL/min).
 - Column Temperature: ± 5 °C (e.g., 30°C and 40°C).
 - Mobile Phase Composition: Vary the organic component by $\pm 2\%$ absolute. Acceptance Criteria: The system suitability parameters must still be met under all varied conditions. The retention time and peak area should not change significantly.

Conclusion

This application note presents a systematic and scientifically-grounded approach to developing and validating an RP-HPLC method for the analysis of **3-(2-Ethylphenyl)morpholine**. The outlined strategy, beginning with an understanding of the analyte's properties and culminating in a comprehensive validation protocol compliant with ICH guidelines, ensures the final method is robust, reliable, and fit for purpose in a regulated environment. Adherence to these principles provides high confidence in the quality and integrity of the analytical data generated.

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